

Industrial scale synthesis of 2-benzyl-2-thiopseudourea hydrochloride

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Compound of Interest

Compound Name: *S*-Benzylisothiourea hydrochloride

Cat. No.: B1221443

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Application Notes for 2-Benzyl-2-Thiopseudourea Hydrochloride

Introduction

2-Benzyl-2-thiopseudourea hydrochloride, also known as *S*-benzylisothiouronium chloride, is a crystalline solid widely utilized in analytical and synthetic chemistry.^{[1][2]} It serves as a key reagent for the identification and separation of carboxylic, sulfinic, and sulfonic acids.^{[1][2][3]} In the field of drug development, its analogs have been investigated as small-molecule inhibitors of indoleamine-2,3-dioxygenase (IDO), an enzyme implicated in immune response regulation.^{[1][4]} The compound is typically an off-white to light beige crystalline powder.^{[1][5]}

Physicochemical Properties

A summary of the key physicochemical properties of 2-benzyl-2-thiopseudourea hydrochloride is presented in the table below.

Property	Value	References
CAS Number	538-28-3	[1]
Molecular Formula	C8H11CIN2S	[1]
Molecular Weight	202.7 g/mol	[1]
Melting Point	172-177 °C (a lower melting form at 146-148 °C is sometimes obtained)	[1] [2] [6]
Solubility	Soluble in methanol (1g/10 mL) and water (250 g/L at 15 °C). Insoluble in ether.	[1] [2] [3]
Appearance	Off-white to light beige crystalline powder	[1] [5]
Storage	Inert atmosphere, Room Temperature. The compound is hygroscopic.	[1] [3]

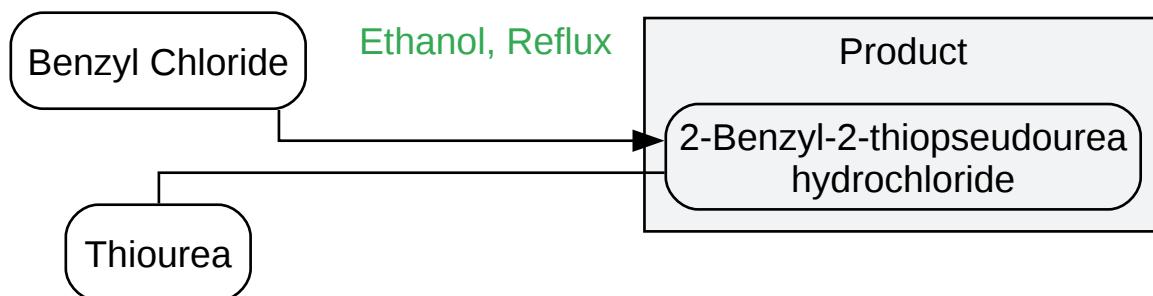
Safety Profile

2-Benzyl-2-thiopseudourea hydrochloride is classified as a toxic substance and should be handled with appropriate safety precautions.[\[1\]](#)[\[2\]](#) It is poisonous by ingestion, intraperitoneal, subcutaneous, and intravenous routes.[\[1\]](#)[\[3\]](#) When heated to decomposition, it emits highly toxic fumes of hydrogen chloride, sulfur oxides, and nitrogen oxides.[\[1\]](#) Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this compound.[\[2\]](#)[\[4\]](#)

Industrial Scale Synthesis Protocol

The industrial scale synthesis of 2-benzyl-2-thiopseudourea hydrochloride is typically achieved through the reaction of benzyl chloride with thiourea in an alcoholic solvent.[\[6\]](#)[\[7\]](#) The reaction is straightforward and generally results in a high yield of the desired product.

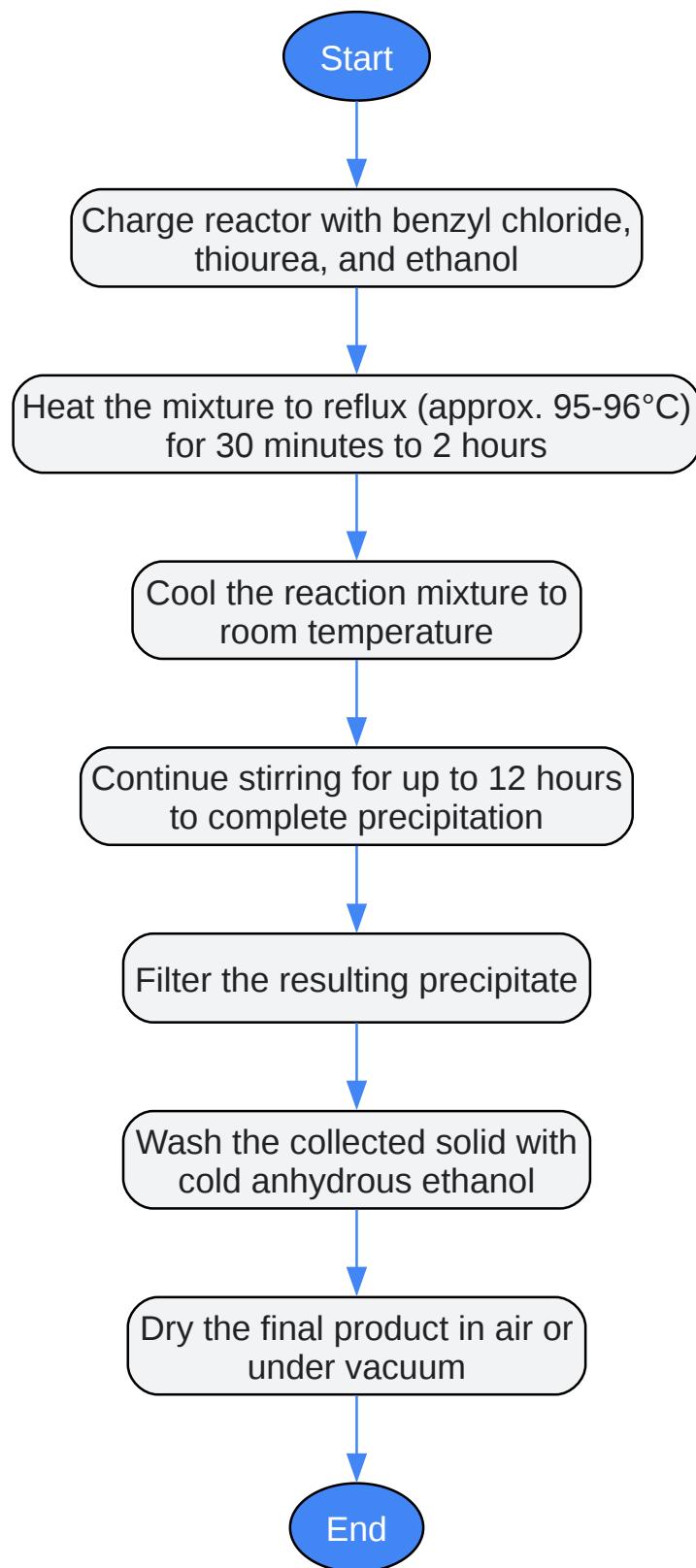
Reaction Scheme



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Caption: Reaction scheme for the synthesis of 2-benzyl-2-thiopseudourea hydrochloride.

Experimental Workflow

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Caption: Experimental workflow for the synthesis of 2-benzyl-2-thiopseudourea hydrochloride.

Detailed Methodology

This protocol is based on a nearly quantitative synthesis method.[6]

Materials and Equipment:

- Benzyl chloride
- Thiourea
- Anhydrous Ethanol
- Large-scale reaction vessel with a reflux condenser and stirring mechanism
- Heating mantle or oil bath
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Charging the Reactor: In a large-scale reaction vessel equipped with a reflux condenser, combine equimolar amounts of benzyl chloride and thiourea.[8] For example, for a 1-mole scale reaction, use 126 g of benzyl chloride and 76 g of thiourea.[6]
- Solvent Addition: Add anhydrous ethanol as the solvent. A typical ratio is approximately 200 mL of ethanol per mole of benzyl chloride.[6]
- Reaction: Heat the mixture to reflux with stirring. The reaction is vigorous and should be carefully controlled.[6] Maintain the reflux for a period of 30 minutes to 2 hours.[1][6] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[8]
- Crystallization: After the reflux period, cool the resulting homogeneous solution to room temperature.[1][6] For complete precipitation, continue stirring the mixture for an extended period, for instance, 12 hours.[1][5]
- Isolation: Collect the precipitated solid by filtration.[1][6]

- **Washing:** Wash the collected precipitate with cold anhydrous ethanol to remove any unreacted starting materials and impurities.[1][5]
- **Purification (Optional):** For higher purity, the product can be recrystallized from ethanol or a 0.2M HCl solution.[1][6] It is noted that a lower-melting point form can sometimes be obtained, which can be converted to the higher-melting form by recrystallization from ethanol, seeded with the higher-melting product.[6]
- **Drying:** Dry the final product in the air or in a vacuum oven at a moderate temperature (e.g., 40°C).[8]

Quantitative Data Summary

Parameter	Value	Reference
Benzyl Chloride (1 mole)	126 g	[6]
Thiourea (1 mole)	76 g	[6]
Ethanol	200-250 mL	[6][8]
Reaction Temperature	Reflux (approx. 95-96 °C)	[1][8]
Reaction Time	30 minutes - 2 hours	[1][6]
Yield	Nearly quantitative	[6]
Melting Point	172-174 °C	[6]

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